

# Actinoquinol: A Technical Guide to its Chemical Structure and Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Actinoquinol*

Cat. No.: *B097579*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Actinoquinol**, with the IUPAC name 8-ethoxyquinoline-5-sulfonic acid, is a chemical compound recognized for its efficacy as a UVB absorber.[1][2] This property positions it as a significant agent in ophthalmology and dermatology for protecting biological tissues from the deleterious effects of ultraviolet radiation. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and the mechanism of action of **Actinoquinol**. Detailed experimental protocols from key studies are presented to facilitate further research and development.

## Chemical Structure and Identification

**Actinoquinol** is a derivative of quinoline, characterized by an ethoxy group at the 8th position and a sulfonic acid group at the 5th position of the quinoline ring.

| Identifier       | Value   |
|------------------|---|
| IUPAC Name       | 8-ethoxyquinoline-5-sulfonic acid[1][2]   |
| Chemical Formula | C <sub>11</sub> H <sub>11</sub> NO <sub>4</sub> S[1][2]   |
| CAS Number       | 15301-40-3[1][2][3]   |
| SMILES           | CCOC1=C2C(=C(C=C1)S(=O)(=O)O)C=CC=N2[1]   |
| InChI            | InChI=1S/C11H11NO4S/c1-2-16-9-5-6-10(17(13,14)15)8-4-3-7-12-11(8)9/h3-7H,2H2,1H3,(H,13,14,15)[1][2] |

## Physicochemical Properties

The physicochemical properties of **Actinoquinol** are crucial for its formulation and application in drug delivery systems.

| Property         | Value                                      |
|------------------|--|
| Molecular Weight | 253.28 g/mol [1][3]                        |
| Melting Point    | >300 °C[3]                                 |
| Solubility       | Moderately soluble in organic solvents.[1] |
| Appearance       | Information not available                  |
| pKa              | Information not available                  |

## Spectroscopic Properties

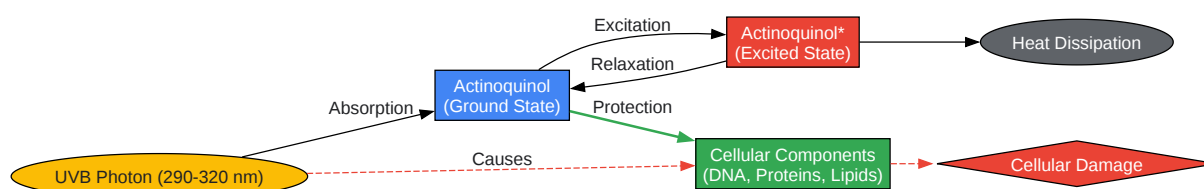
Detailed spectroscopic data for **Actinoquinol** is not readily available in the public domain. However, for related quinoline derivatives, characterization is typically performed using the following techniques:

- UV-Visible (UV-Vis) Spectroscopy: Used to determine the wavelength of maximum absorption ( $\lambda_{\text{max}}$ ), which is critical for a UVB absorber.

- Infrared (IR) Spectroscopy: To identify the presence of key functional groups such as S=O (sulfonic acid), C-O-C (ether), and the aromatic quinoline ring.
- Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ): To elucidate the chemical structure by showing the connectivity of protons and carbons.
- Mass Spectrometry (MS): To confirm the molecular weight and determine the fragmentation pattern.

## Mechanism of Action: UVB Absorption

**Actinoquinol**'s primary mechanism of action is the absorption of UVB radiation (290-320 nm). This process involves the excitation of electrons within the molecule to higher energy states. By absorbing the energy of UVB photons, **Actinoquinol** prevents the radiation from reaching and damaging cellular components like DNA, proteins, and lipids. The absorbed energy is then dissipated, often as heat, returning the molecule to its ground state without generating harmful reactive oxygen species (ROS).



[Click to download full resolution via product page](#)

Caption: Mechanism of UVB absorption by **Actinoquinol**.

## Experimental Protocols

The following is a summary of the experimental protocol used to evaluate the protective effects of **Actinoquinol** on the rabbit cornea from UVB radiation, as described in studies by Cejka et al.<sup>[2][4]</sup>

## Animal Model and UVB Irradiation

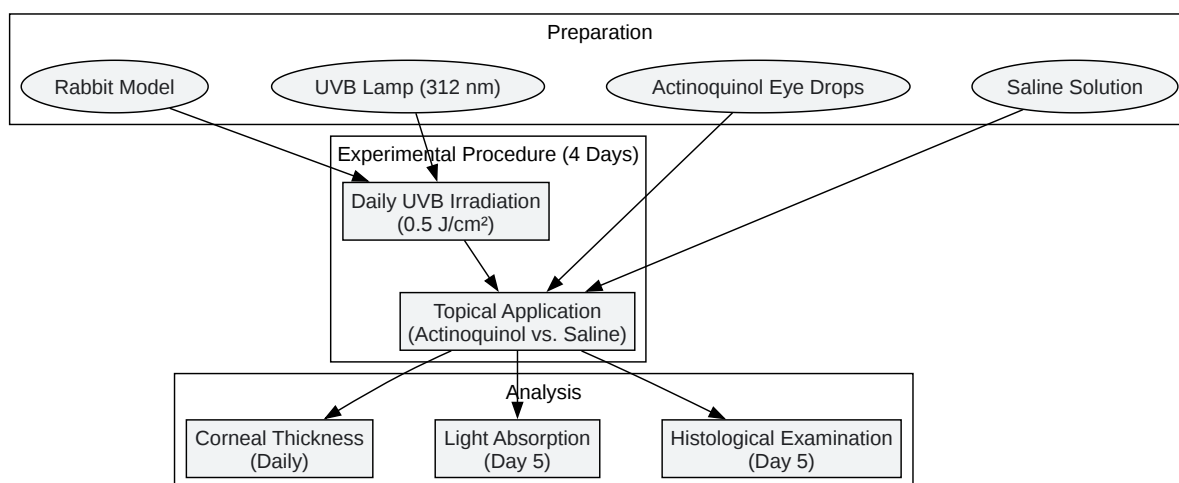
- **Animal Model:** Albino rabbits were used for the in vivo studies.
- **UVB Source:** A UVB lamp with an emission peak at 312 nm was used.
- **Irradiation Protocol:** Rabbit corneas were irradiated with a daily dose of 0.5 J/cm<sup>2</sup> of UVB rays for four consecutive days.

## Formulation and Application

- **Test Substance:** A buffered solution of 0.2% **Actinoquinol** with 0.15% hyaluronic acid (pH 7.2).
- **Control Group:** Buffered saline (pH 7.2).
- **Application:** The eye drops were applied to the right eye during the irradiation period, while the left eye received the control solution.

## Assessment of Corneal Damage

- **Corneal Thickness (Hydration):** Measured daily using an ultrasonic pachymeter. An increase in thickness indicates corneal edema and damage.
- **Light Absorption:** On the fifth day, the rabbits were sacrificed, and the corneas were examined spectrophotometrically to determine changes in light absorption, an indicator of corneal transparency.
- **Immunohistochemistry:** Corneal sections were prepared and stained to visualize cellular structures and markers of inflammation and oxidative stress.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for evaluating **Actinoquinol**'s protective effects.

## Conclusion

**Actinoquinol** is a well-characterized UVB absorber with significant potential for photoprotective applications. Its chemical structure and physicochemical properties make it suitable for topical formulations. The mechanism of action, centered on the absorption of UVB radiation, effectively shields ocular tissues from damage. The provided experimental protocols offer a solid foundation for researchers to further investigate the efficacy and applications of **Actinoquinol** in preventing and treating conditions related to UVB exposure. Further research into its spectroscopic properties and potential signaling pathway interactions will continue to enhance its profile as a valuable therapeutic agent.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CAS 15301-40-3: Actinoquinol | CymitQuimica [[cymitquimica.com](http://cymitquimica.com)]
- 2. The effect of actinoquinol with hyaluronic acid in eye drops on the optical properties and oxidative damage of the rabbit cornea irradiated with UVB rays - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 3. Actinoquinol | C<sub>11</sub>H<sub>11</sub>NO<sub>4</sub>S | CID 23674 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 4. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- To cite this document: BenchChem. [Actinoquinol: A Technical Guide to its Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b097579#chemical-structure-and-properties-of-actinoquinol>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)